

# Early Experimental Evidence for the Existence of Quarks: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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## Abstract

This technical guide provides a comprehensive overview of the seminal early experimental evidence that led to the confirmation of the existence of **quarks**. The primary focus is on the deep inelastic scattering (DIS) experiments conducted at the Stanford Linear Accelerator Center (SLAC) between 1967 and 1973. This document details the theoretical underpinnings, experimental methodologies, and key quantitative results that revolutionized our understanding of the fundamental structure of matter. It is intended for researchers, scientists, and professionals in the fields of particle physics and drug development who require a detailed technical understanding of this landmark discovery.

## Introduction

The concept of **quarks** was independently proposed by Murray Gell-Mann and George Zweig in 1964 to explain the observed patterns in the properties of hadrons.<sup>[1]</sup> However, for several years, **quarks** were largely considered a mathematical abstraction rather than physical entities. The crucial turning point came with a series of experiments at the Stanford Linear Accelerator Center (SLAC), a collaboration between SLAC and the Massachusetts Institute of Technology (MIT).<sup>[1][2]</sup> These experiments, which ran from 1967 to 1973, provided the first direct experimental evidence for the existence of point-like, fractionally charged constituents within protons and neutrons.<sup>[1]</sup> This discovery was so profound that it earned Jerome I. Friedman, Henry W. Kendall, and Richard E. Taylor the 1990 Nobel Prize in Physics.<sup>[3][4]</sup>

This guide will delve into the technical details of these experiments, presenting the quantitative data that emerged and the experimental protocols that were employed.

## Theoretical Framework

The theoretical foundation for the discovery of **quarks** in deep inelastic scattering experiments rested on two key concepts: the parton model and Bjorken scaling.

### The Parton Model

Proposed by Richard Feynman in 1969, the parton model posited that at very high energies, a nucleon (a proton or neutron) could be viewed as a collection of independent, point-like constituents called "partons".[2] In the context of electron-nucleon scattering, the high-energy virtual photon exchanged between the electron and the nucleon interacts with one of these partons incoherently. This "impulse approximation" was a crucial simplification that allowed for the interpretation of the experimental results. The partons were later identified as the **quarks** and gluons of the **quark** model.

### Bjorken Scaling

James Bjorken, in 1968, predicted a phenomenon known as "scaling." He argued that in the "deep inelastic" regime—where both the energy and momentum transfer from the electron to the nucleon are large—the structure functions describing the scattering process would not depend on the energy and momentum transfer independently, but only on their ratio.[2] This dimensionless ratio is known as the Bjorken scaling variable,  $x$ . The observation of this scaling behavior would be strong evidence for the scattering of electrons off point-like particles.

The Bjorken scaling variable  $x$  is defined as:

$$x = \frac{Q^2}{2M\nu}$$

where:

- $Q^2$  is the square of the four-momentum transfer from the electron.
- $M$  is the mass of the nucleon.
- $\nu$  is the energy transfer from the electron in the laboratory frame.

The structure functions, denoted as  $F_1$  and  $F_2$ , were predicted to be functions of  $x$  alone in the deep inelastic limit:

$$MW_1(Q^2, \nu) \rightarrow F_1(x) \quad MW_1(Q^2, \nu) \rightarrow F_1(x)$$

$$\nu W_2(Q^2, \nu) \rightarrow F_2(x) \quad \nu W_2(Q^2, \nu) \rightarrow F_2(x)$$

The experimental confirmation of this scaling was a pivotal moment in the discovery of **quarks**.

## Key Experiments: Deep Inelastic Scattering at SLAC

The SLAC-MIT experiments were the first to probe the deep inelastic region of electron-nucleon scattering with sufficient energy and precision to reveal the internal structure of the proton and neutron.

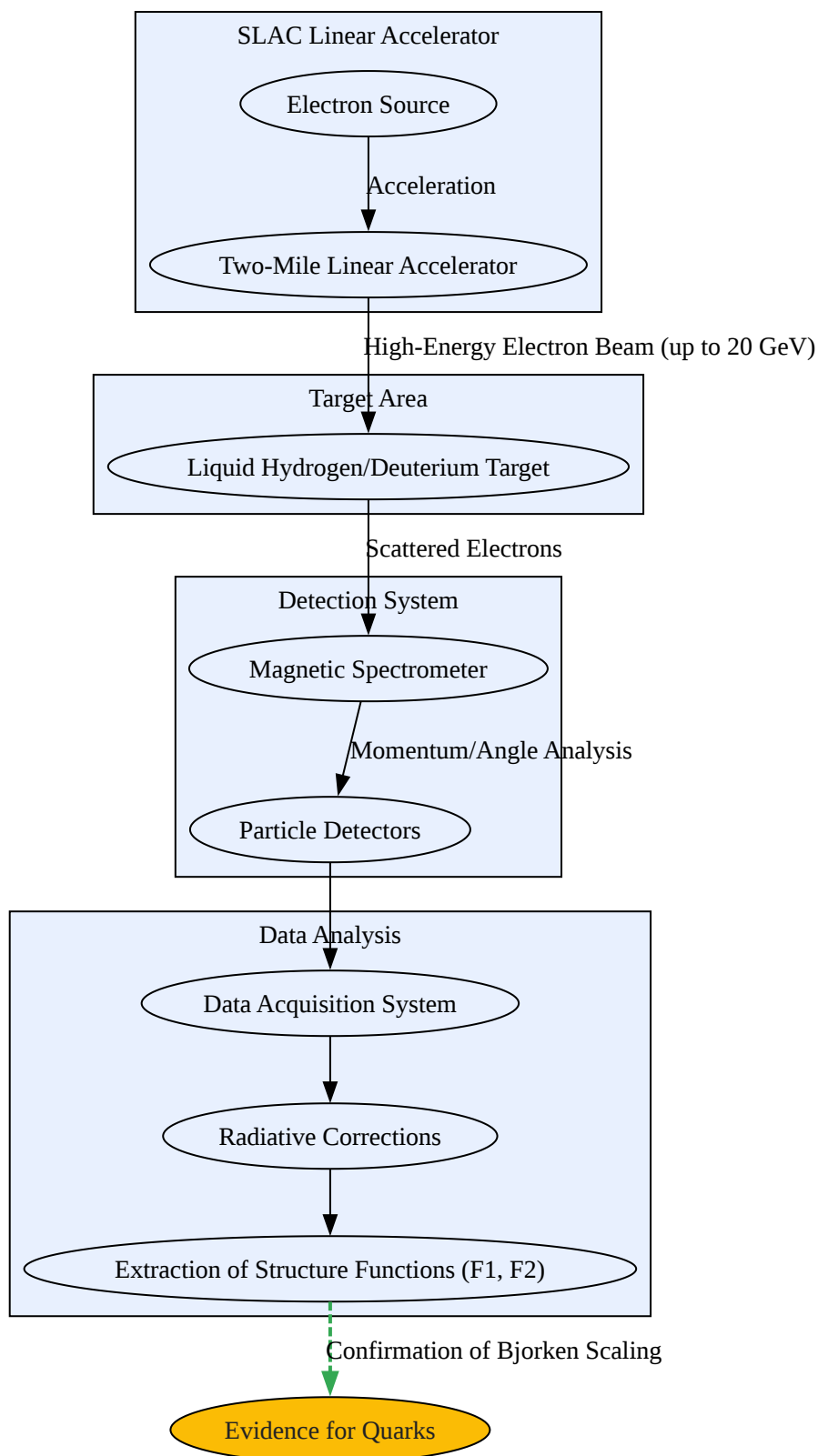
### Experimental Setup and Protocol

The core of the experimental setup was the two-mile-long Stanford Linear Accelerator, which could accelerate electrons to energies up to 20 GeV.[\[5\]](#)

Experimental Protocol:

- **Electron Beam Generation:** A high-intensity beam of electrons was generated and accelerated by the linear accelerator.
- **Target Interaction:** The high-energy electron beam was directed onto a liquid hydrogen (for a proton target) or a liquid deuterium (for a proton and neutron target) target.
- **Scattered Electron Detection:** The scattered electrons were detected by a large magnetic spectrometer. This spectrometer could be moved to different angles to measure the scattered electron's energy and momentum.[\[6\]](#)
- **Data Acquisition:** For a given incident electron energy and scattering angle, the number of scattered electrons was measured over a range of final energies. This allowed for the determination of the double-differential cross-section.
- **Radiative Corrections:** The raw data were corrected for radiative effects, where the electron emits a real photon before or after the primary scattering event. These corrections were

crucial for the accurate extraction of the structure functions.[7]



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Caption: Experimental workflow of the SLAC-MIT deep inelastic scattering experiments.

## Data Presentation

The key results of the SLAC-MIT experiments were the measurements of the structure function  $F_2$  as a function of the Bjorken scaling variable  $x$ . The data demonstrated that for a wide range of  $Q^2$ ,  $F_2$  was approximately a function of  $x$  alone, confirming Bjorken's scaling prediction.

Kinematic Region	Observation	Interpretation
Deep Inelastic Scattering (DIS)	The cross-sections were much larger than expected for a diffuse charge distribution and showed a weak dependence on $Q^2$ at a fixed $x$ .	Scattering from point-like constituents within the proton.
Bjorken Scaling	The structure function $F_2(Q^2, \nu)$ was observed to be nearly independent of $Q^2$ for a fixed $x = Q^2/(2M\nu)$ .	The scattering objects are point-like and do not have an internal structure that can be resolved at the energies of the experiment.
Callan-Gross Relation	The ratio of the structure functions, $2xF_1(x)/F_2(x)$ , was found to be approximately 1.	The point-like constituents have spin-1/2, consistent with the quark model.
Momentum Sum Rule	Integration of the structure functions suggested that the charged quarks only carry about half of the proton's total momentum.	The existence of electrically neutral constituents (gluons) that carry the remaining momentum.

Table 1: Key Observations and Interpretations from the SLAC-MIT Deep Inelastic Scattering Experiments.

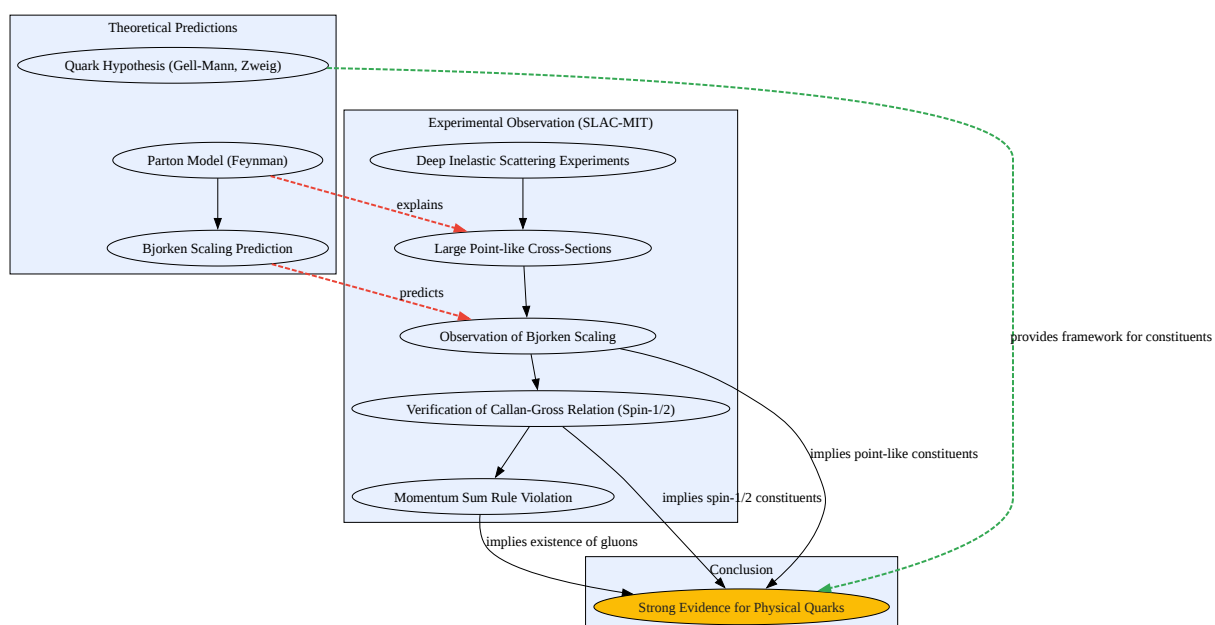
Below is a summary of representative data for the proton structure function  $F_2$  as a function of  $x$  for different values of  $Q^2$ .

$x = Q^2 / (2Mv)$	$Q^2 \text{ (GeV/c)}^2 = 2$	$Q^2 \text{ (GeV/c)}^2 = 5$	$Q^2 \text{ (GeV/c)}^2 = 10$
0.1	~0.35	~0.36	~0.37
0.2	~0.33	~0.34	~0.35
0.3	~0.28	~0.29	~0.30
0.4	~0.20	~0.21	~0.22
0.5	~0.12	~0.13	~0.13
0.6	~0.06	~0.06	~0.07

Table 2: Representative Data for the Proton Structure Function  $F_2(x, Q^2)$  from Early SLAC Experiments (Illustrative Values). Note: These are illustrative values based on published plots and are intended to demonstrate the scaling phenomenon.

## Logical Pathway to the Quark Model

The experimental results from the SLAC-MIT collaboration provided a clear and logical progression of evidence that solidified the **quark** model as a physical reality.



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Caption: Logical pathway from theoretical predictions to the experimental confirmation of **quarks**.

## Conclusion

The deep inelastic scattering experiments at SLAC provided the first compelling, direct experimental evidence for the existence of **quarks** as real, physical entities within protons and neutrons. The observation of Bjorken scaling, the verification of the Callan-Gross relation, and the insights from the momentum sum rule collectively painted a picture of the nucleon as a composite object made of point-like, spin-1/2, fractionally charged particles, held together by gluons. This groundbreaking work laid the foundation for the development of the Standard Model of particle physics and remains a cornerstone of our modern understanding of the fundamental constituents of matter.

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## References

- 1. Quark - Wikipedia [en.wikipedia.org]
- 2. indico.cern.ch [indico.cern.ch]
- 3. epj-conferences.org [epj-conferences.org]
- 4. Radiative Corrections to Electron-Proton Scattering [ouci.dntb.gov.ua]
- 5. youtube.com [youtube.com]
- 6. m.youtube.com [m.youtube.com]
- 7. Ramamurti Rajaraman - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Early Experimental Evidence for the Existence of Quarks: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2429308#early-experimental-evidence-for-the-existence-of-quarks]



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